

5-Bromo-2-methyl-2H-indazole-3-carbaldehyde: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: 5-Bromo-2-methyl-2H-indazole-3-carbaldehyde

Cat. No.: B581524

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed analysis of **5-Bromo-2-methyl-2H-indazole-3-carbaldehyde**, a heterocyclic aromatic compound of significant interest in medicinal chemistry and synthetic organic chemistry. The core focus of this guide is to present its fundamental physicochemical properties, with a specific emphasis on its molecular weight.

Physicochemical Properties

The precise molecular weight of a compound is a critical parameter in drug design, synthesis, and analysis. It is fundamental for stoichiometric calculations, the interpretation of mass spectrometry data, and for understanding the compound's pharmacokinetic and pharmacodynamic profiles.

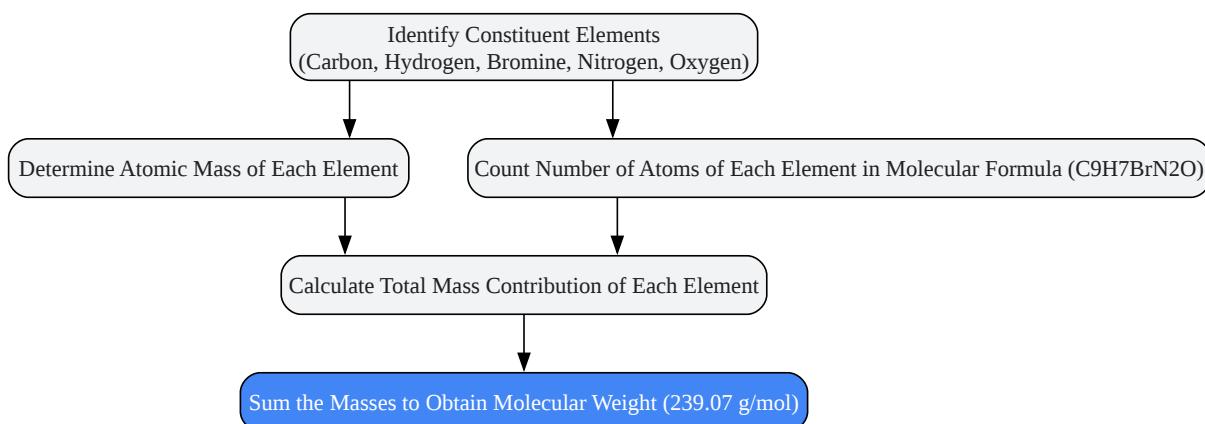
Property	Value
Molecular Formula	C9H7BrN2O
Molecular Weight	239.07 g/mol
CAS Number	1345853-99-4

The determination of the molecular weight is derived from its molecular formula, C9H7BrN2O. The calculation is based on the atomic masses of its constituent elements: Carbon (C),

Hydrogen (H), Bromine (Br), Nitrogen (N), and Oxygen (O). This foundational data is essential for any quantitative study involving **5-Bromo-2-methyl-2H-indazole-3-carbaldehyde**.

Logical Relationship of Molecular Weight Calculation

The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound from its constituent elements.



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Caption: Workflow for Molecular Weight Determination.

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